

Application Notes and Protocols for DSPE-PEG-Maleimide Micelle Creation

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Compound of Interest

Compound Name: DSPE-PEG-Maleimide (MW 2000)

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the formulation of DSPE-PEG-Maleimide micelles, versatile nanocarriers for targeted drug delivery. The maleimide functional group allows for the covalent conjugation of thiol-containing ligands, such as peptides and antibodies, to achieve site-specific drug delivery.

DSPE-PEG-Maleimide is a heterobifunctional molecule composed of three key components:

- 1,2-distearoyl-sn-glycero-3-phosphoethanolamine (DSPE): A phospholipid with two saturated 18-carbon acyl chains that forms the hydrophobic core of the micelle.[\[1\]](#)[\[2\]](#)
- Polyethylene Glycol (PEG): A hydrophilic polymer that forms the outer shell, or corona, of the micelle. The PEG layer provides a "stealth" characteristic, extending the circulation half-life by reducing non-specific protein binding and cellular adhesion.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- Maleimide: A reactive group at the distal end of the PEG chain that specifically reacts with sulfhydryl (thiol, -SH) groups, commonly found in cysteine residues of proteins and peptides, to form stable thioether bonds.[\[1\]](#)[\[5\]](#) This reaction is most efficient at a neutral pH.[\[1\]](#)

The amphiphilic nature of DSPE-PEG-Maleimide allows for self-assembly into micelles in an aqueous environment above a certain concentration known as the critical micelle concentration (CMC).[\[4\]](#)[\[6\]](#) DSPE-PEG micelles are known for their high stability due to a very low CMC,

which is in the micromolar range ($\sim 10^{-6}$ M).[2][4] This stability is crucial for maintaining the integrity of the micelles upon dilution in physiological fluids.[4]

Experimental Protocols

The most common and well-established method for preparing DSPE-PEG-Maleimide micelles is the thin-film hydration method.[4][7][8][9][10] This technique is favored for its simplicity and effectiveness in forming stable micelles.[11]

Materials and Equipment

- DSPE-PEG-Maleimide (various PEG lengths such as 2000 or 5000 Da are common)[1][4][5]
- Co-lipid (e.g., DSPE-PEG-OMe for non-functionalized micelles, optional)[4]
- Drug to be encapsulated (hydrophobic)
- Organic solvent (e.g., chloroform, methanol, dichloromethane, or a mixture)[4][9][12]
- Aqueous buffer (e.g., Phosphate Buffered Saline (PBS), HEPES buffer)[9][12]
- Round-bottom flask[4][10]
- Rotary evaporator[4][9]
- Bath sonicator or probe sonicator[8]
- Water bath[4]
- Extruder with polycarbonate membranes (optional, for size homogenization)[10]
- Syringe filters (e.g., 0.22 μ m) for sterilization and removal of unincorporated drug aggregates[4][13]

Thin-Film Hydration Protocol

- Dissolution: Dissolve the DSPE-PEG-Maleimide, any co-lipids, and the hydrophobic drug in a suitable organic solvent or solvent mixture in a round-bottom flask.[4][8][9][10]

- **Film Formation:** Evaporate the organic solvent using a rotary evaporator under vacuum. This will form a thin, uniform lipid-drug film on the inner surface of the flask.[4][7][8][9] The flask should be rotated to ensure even film deposition. The temperature should be maintained above the glass transition temperature of the lipid.
- **Drying:** To ensure complete removal of any residual organic solvent, the flask containing the thin film should be placed under high vacuum for at least one hour, or overnight.[4]
- **Hydration:** Hydrate the dried film with a pre-heated aqueous buffer (e.g., PBS).[4][8] The hydration is typically performed by adding the buffer to the flask and agitating it in a water bath set to a temperature above the lipid's phase transition temperature (e.g., 40-60°C) for a specified time (e.g., 20-60 minutes).[4] This process facilitates the self-assembly of the lipids into micelles.
- **Sonication:** To reduce the size and achieve a more uniform size distribution of the micelles, the suspension can be sonicated using a bath or probe sonicator.[8]
- **Purification/Sterilization:** To remove any large aggregates or unincorporated drug, the micelle solution can be filtered through a syringe filter (e.g., 0.22 μm).[4][13] For unconjugated drug removal, centrifugation can also be employed.[4]

Ligand Conjugation to Maleimide-Functionalized Micelles

- **Prepare Ligand:** The thiol-containing ligand (e.g., peptide, antibody fragment) should be dissolved in a suitable buffer. If the ligand has disulfide bonds, a reduction step may be necessary to generate free thiol groups.
- **Conjugation Reaction:** Mix the prepared DSPE-PEG-Maleimide micelles with the thiol-containing ligand solution. The reaction is typically carried out at room temperature for several hours (e.g., 8 hours) or overnight with gentle stirring in an inert atmosphere (e.g., under nitrogen) to prevent oxidation of the thiol groups.[12] The molar ratio of maleimide to ligand should be optimized for efficient conjugation.
- **Quenching (Optional):** To cap any unreacted maleimide groups, a small molecule thiol such as 2-mercaptoethanol can be added.[14]

- Purification: The conjugated micelles can be purified from unconjugated ligand using techniques like dialysis or size exclusion chromatography.

Data Presentation

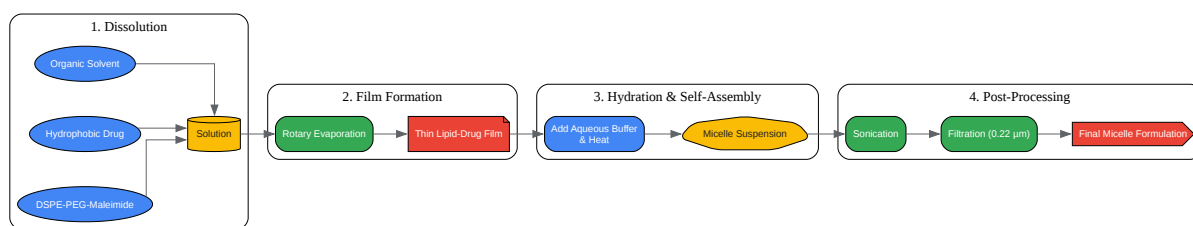
The following tables summarize typical quantitative data for DSPE-PEG-Maleimide micelles from the literature.

Parameter	Value	Formulation Details	Reference
Particle Size	~14 nm	Fasudil-loaded DSPE-PEG5000/DSPE-PEG2000-Maleimide micelles	[4]
40.87 ± 4.82 nm	Isoliquiritigenin-loaded DSPE-PEG2000/DSPE-PEG2000-Angiopep-2 micelles	[9]	
84.45 ± 1.39 nm	Voriconazole-loaded Maleimide-functionalized Pluronic F127/phospholipid mixed micelles	[15]	
33 ± 15 nm	Ridaforolimus-loaded DSPE-PEG2000 micelles	[13]	
97 - 260 nm	Doxorubicin-loaded DSPE-PEG-C60 micelles	[16]	
Polydispersity Index (PDI)	~0.17 - 0.43	Fasudil-loaded DSPE-PEG5000/DSPE-PEG2000-Maleimide micelles	[4]
0.26 ± 0.01	Isoliquiritigenin-loaded DSPE-PEG2000/DSPE-PEG2000-Angiopep-2 micelles	[9]	
Zeta Potential	~ -30 mV	DSPE-PEG5000 micelles	[4]

-20.3 ± 0.29 mV	Voriconazole-loaded Maleimide-functionalized Pluronic F127/phospholipid mixed micelles	[15]	
-30.87 to -28.67 mV	Doxorubicin-loaded DSPE-PEG-C60 micelles	[16]	
Drug Encapsulation Efficiency	~58%	Fasudil in CAR-conjugated DSPE-PEG micelles	[4]
68.17 ± 6.23%	Isoliquiritigenin in DSPE-PEG2000/DSPE-PEG2000-Angiopep-2 micelles	[9]	
95.33 ± 0.06%	Voriconazole in Maleimide-functionalized Pluronic F127/phospholipid mixed micelles	[15]	
86.1 - 97.5%	Doxorubicin in DSPE-PEG-C60 micelles	[16]	
Drug Loading Content	7.63 ± 2.62%	Isoliquiritigenin in DSPE-PEG2000/DSPE-PEG2000-Angiopep-2 micelles	[9]
3.5%	Doxorubicin in maleimide-functionalized polycaprolactone micelles	[17][18]	

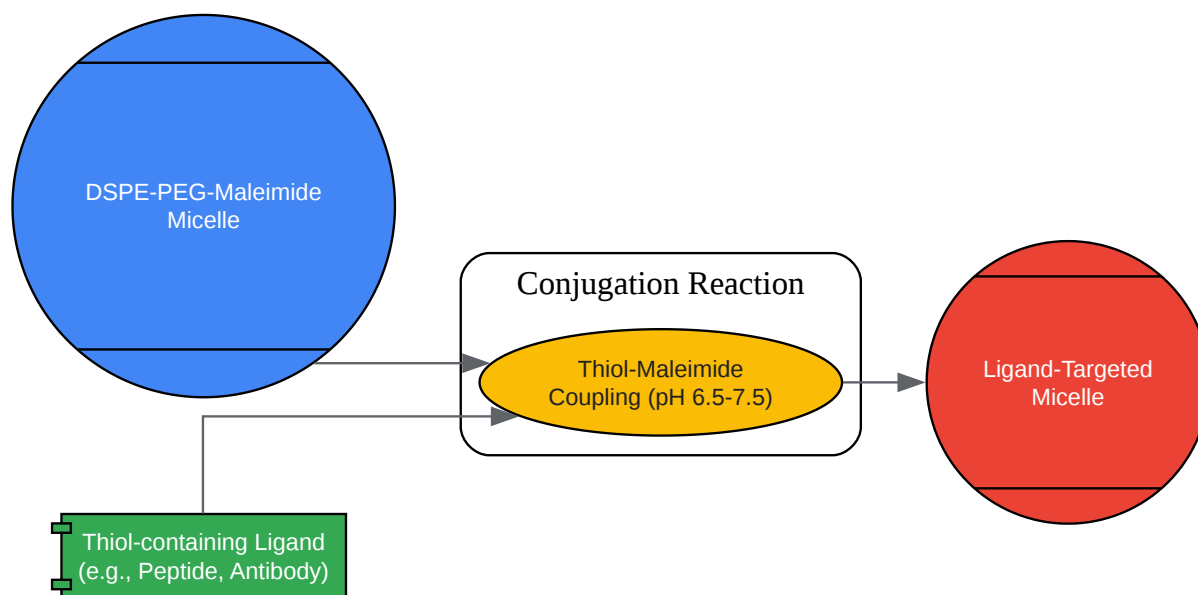
Critical Micelle Concentration (CMC)	$\sim 1 \times 10^{-6}$ M	DSPE-PEG(2000) micelles	[2]
1.28×10^{-4} mg/mL	Maleimide-functionalized Pluronic F127/phospholipid mixed micelles	[15]	

Visualizations



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Caption: Workflow for DSPE-PEG-Maleimide micelle formation via thin-film hydration.



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Caption: Pathway for conjugating a targeting ligand to a DSPE-PEG-Maleimide micelle.

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